

Essential Safety and Disposal Procedures for IMP-1088

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Compound of Interest

Compound Name: **IMP-1088**

Cat. No.: **B608084**

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IMP-1088 is a potent, selective dual inhibitor of human N-myristoyltransferase 1 (NMT1) and NMT2.^{[1][2][3]} It is a valuable tool for research in areas such as virology, particularly in studying the replication of rhinoviruses, the primary cause of the common cold.^{[2][4]} Due to its chemical nature and biological activity, proper handling and disposal are paramount to ensure laboratory safety and environmental protection. This document provides essential guidance for researchers, scientists, and drug development professionals on the safe disposal of **IMP-1088**.

Physicochemical and Hazard Information

A summary of the key physicochemical properties and hazard classifications for **IMP-1088** is provided below to inform safe handling and disposal practices.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₂₉ F ₂ N ₅ O	[1][2][4][5][6]
Molecular Weight	453.53 g/mol	[1][4][5]
Appearance	Solid	[1]
CAS Number	2059148-82-0	[1][2][5][6]
Storage Temperature	-20°C for long term	[2][6]

GHS Hazard Classification	Hazard Statement	Precautionary Statement (Prevention)
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product.
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.

Experimental Protocols: Disposal of IMP-1088

The following protocol outlines the step-by-step procedure for the safe disposal of **IMP-1088**. This is a general guideline based on the available safety data and standard laboratory practices. Always consult and adhere to your institution's specific waste disposal protocols and local regulations.

Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, nitrile gloves
- Chemical fume hood
- Labeled, sealable, and compatible chemical waste container
- Waste manifest or logbook

Procedure:

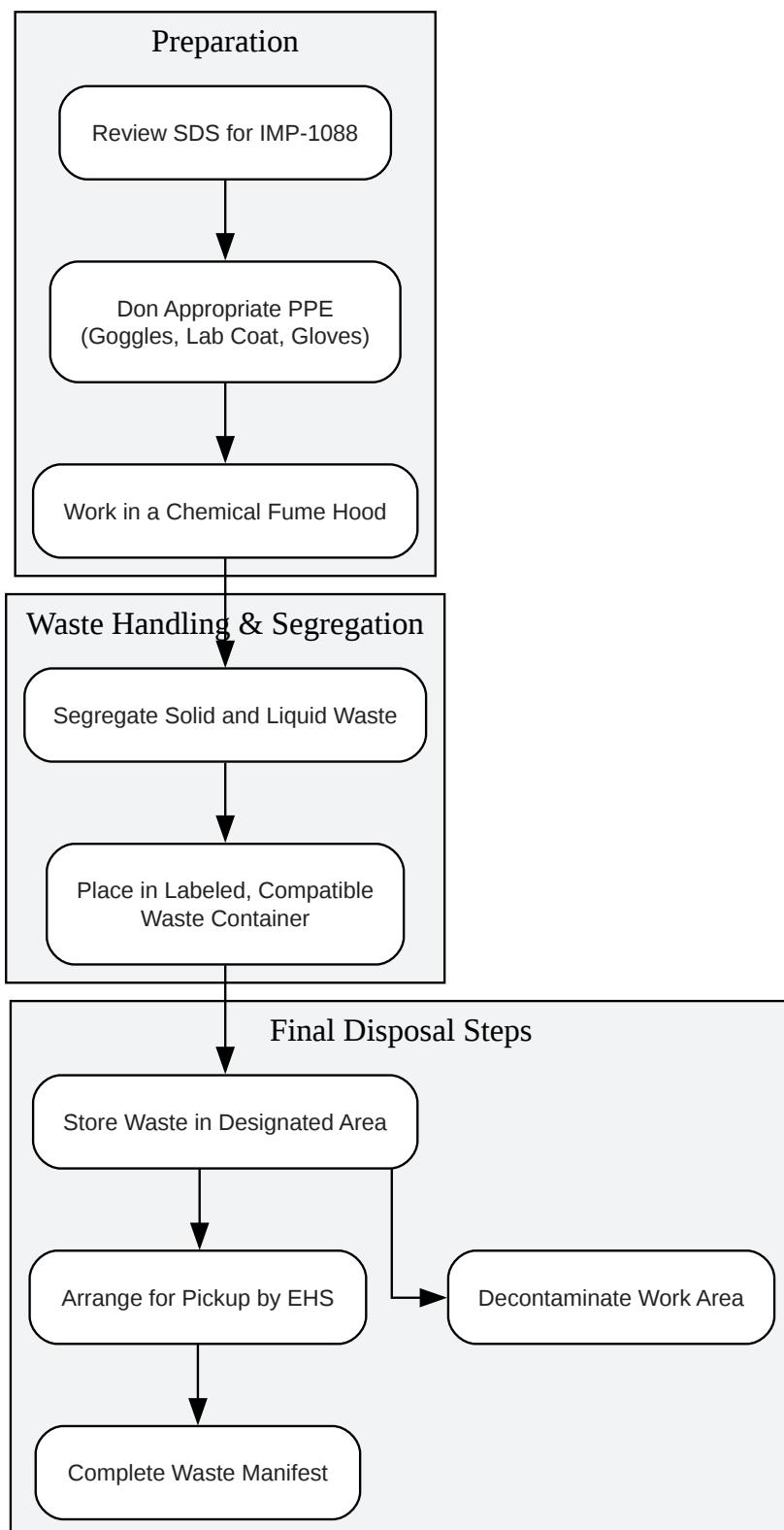
- Risk Assessment: Before handling, review the Safety Data Sheet (SDS) for **IMP-1088** to be fully aware of its hazards.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- Work Area: Conduct all handling and preparation for disposal of **IMP-1088** inside a certified chemical fume hood to avoid inhalation of any dust or aerosols.
- Waste Segregation:
 - Solid Waste: Collect any unused or expired solid **IMP-1088**, along with any contaminated disposable labware (e.g., weigh boats, pipette tips), in a designated, labeled, and sealed waste container.
 - Liquid Waste: If **IMP-1088** has been dissolved in a solvent, collect the solution in a compatible, labeled hazardous waste container. Do not mix with incompatible waste streams. The formulation may be a solution in methyl acetate.[\[2\]](#)
- Container Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name "**IMP-1088**," and any associated hazard symbols (e.g., harmful, irritant).
- Storage of Waste: Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, while awaiting pickup by your institution's environmental health and safety (EHS) department.
- Documentation: Record the amount of waste generated in your laboratory's waste log or manifest as required by your institution.
- Decontamination: Thoroughly decontaminate the work area and any reusable equipment by washing with an appropriate solvent and then soap and water. Dispose of any contaminated cleaning materials as hazardous waste.
- Hand Washing: Wash hands thoroughly with soap and water after completing the disposal procedure.

Disposal Workflow

The logical flow for the proper disposal of **IMP-1088** is illustrated in the diagram below. This workflow emphasizes the critical steps from initial preparation to final disposal, ensuring safety

and compliance at each stage.



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Caption: A workflow diagram for the safe disposal of **IMP-1088**.

Disclaimer: This information is intended for guidance purposes only. Always refer to the manufacturer's Safety Data Sheet (SDS) and comply with all applicable local, state, and federal regulations for chemical waste disposal.

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